Thermal Dynamics and Application Engineering of Solid Infrared Absorber 858 (IR 858)

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Compound of Interest

Compound Name:	*Infrared absorber 858*
CAS No.:	*1135933-68-4*
Cat. No.:	*B2634808*

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Executive Summary

Infrared Absorber 858 (IR 858) is a highly specialized pentamethine cyanine dye characterized by its robust thermal stability and intense near-infrared (NIR) absorption. Originally engineered as a high-performance polymer stabilizer, IR 858 has increasingly become a focal point in advanced drug development, particularly in the design of nanomedicines for photothermal therapy (PTT) targeting breast, prostate, and colon malignancies.

Unlike conventional cyanine dyes (such as Indocyanine Green), which suffer from rapid thermal and photolytic degradation, IR 858 maintains its structural integrity at extreme temperatures. This whitepaper provides an in-depth analysis of the melting point, thermal decomposition mechanisms, and the rigorous analytical protocols required to validate the thermal properties of IR 858 for both industrial and biomedical applications.

Chemical and Structural Profile

The exceptional thermal stability of IR 858 is intrinsically linked to its molecular architecture. The dye features a rigid benzo[cd]indole fused-ring system that significantly restricts the

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vibrational and rotational degrees of freedom of the pentamethine bridge. Furthermore, the incorporation of the tetrafluoroborate (

) counterion minimizes nucleophilic attack on the conjugated chain at elevated temperatures—a common failure mode in halide-based cyanine salts.

Table 1: Physicochemical Profile of **Infrared Absorber 858**

Parameter	Specification
Chemical Name	1-Butyl-2-[5-(1-butyl-1H-benzo[cd]indol-2-ylidene)-penta-1,3-dienyl]-benzo[cd]indolium tetrafluoroborate
CAS Registry Number	1 [1]
Molecular Formula	
Molecular Weight	570.48 g/mol
Physical State	Solid (Crystalline Powder)
Peak Absorption ( )	~858 nm (solvent/matrix dependent)
Melting Point	> 300 °C
Decomposition Temperature	> 300 °C (Onset typically coincides with melting)

Data synthesized from authoritative chemical supplier databases [2][3].

Thermal Dynamics: Melting Point & Decomposition

For researchers integrating IR 858 into high-temperature polymer extrusions or sterilizable nanomedicine formulations, understanding the exact thermal boundaries is critical.

Melting Point (> 300 °C)

IR 858 exhibits a melting point exceeding 300 °C. This high melting threshold is dictated by the strong electrostatic interactions between the bulky indolium cations and the

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anions, coupled with the extensive

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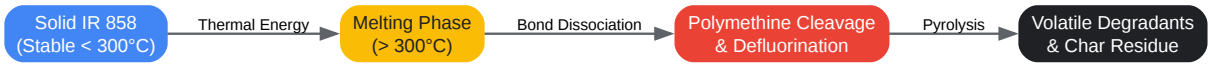
stacking afforded by the planar benzo[cd]indole moieties. In polymer science, this allows IR 858 to be blended into thermoplastic matrices (e.g., polycarbonate, PET) during melt-extrusion without undergoing premature phase transition or degradation [4].

Decomposition Mechanism

In solid-state cyanine dyes, melting and decomposition are often concurrent events. Once the thermal energy exceeds the lattice energy (melting), the polymethine chain becomes highly susceptible to homolytic cleavage. The decomposition of IR 858 is characterized by:

- Polymethine Chain Scission: Breaking of the conjugated double bonds, leading to an immediate loss of NIR absorption (bleaching).
- Defluorination: The

  anion breaks down, releasing volatile fluorinated species.
- Carbonization: The residual organic framework undergoes pyrolysis, leaving a carbonaceous char.



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Thermal degradation pathway of IR 858 highlighting phase transition and bond dissociation.

Experimental Protocol: Thermal Analysis (TGA/DSC)

To accurately determine the melting point and decomposition temperature of IR 858 for specific formulation batches, a simultaneous Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) workflow must be employed.

Causality & Self-Validation: This protocol utilizes an inert nitrogen atmosphere. By isolating the sample from oxygen, researchers can separate intrinsic thermal instability (bond dissociation)

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from extrinsic oxidative degradation. A secondary run in synthetic air validates the material's real-world stability profile.

Step-by-Step Methodology

- Instrument Calibration: Calibrate the DSC heat flow and temperature sensors using high-purity Indium (

  = 156.6 °C) and Zinc (

  = 419.5 °C) standards to ensure accuracy in the 300 °C+ range.
- Sample Preparation: Accurately weigh 5.0 to 10.0 mg of solid IR 858 powder into a standard 70 µL alumina (

) crucible. Do not use aluminum pans, as they may melt or react at temperatures approaching 600 °C.
- Purge Gas Configuration: Establish a high-purity Nitrogen (

) purge at a flow rate of 50 mL/min through the furnace to prevent premature oxidation of the polymethine chain.
- Thermal Ramping: Equilibrate the sample at 25 °C for 5 minutes. Initiate a linear heating ramp of 10 °C/min up to 600 °C.
- Data Acquisition & Analysis:
  - DSC Curve: Identify the sharp endothermic peak indicating the melting point (

).
  - TGA Curve: Monitor for the onset of mass loss (

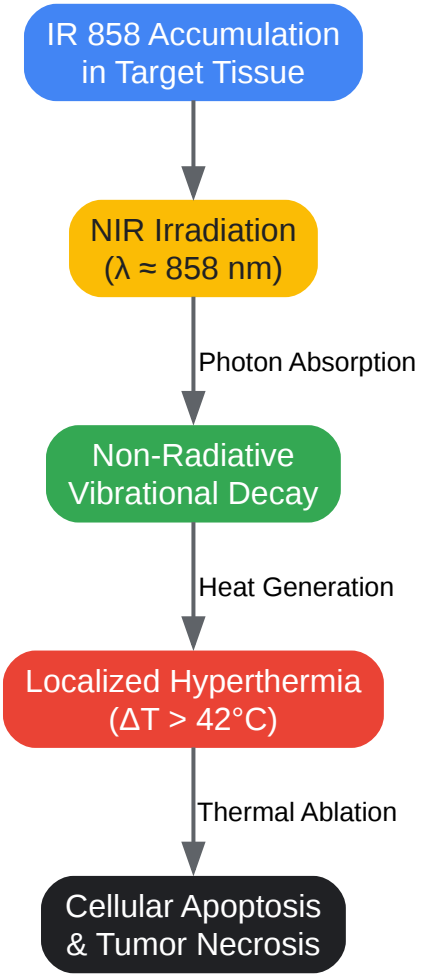
). In IR 858, the onset of mass loss typically occurs immediately following the endothermic melting peak, signifying that the dye decomposes upon melting.

Applications in Drug Development & Oncology

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Beyond its use as a polymer stabilizer against UV/thermal degradation [5], IR 858 has demonstrated significant therapeutic efficacy in oncology. Its high thermal stability ensures that the dye remains intact during the rigorous formulation processes of nanomedicines (e.g., hot-melt extrusion of drug-loaded lipid nanoparticles or sterilization protocols).

When utilized in Photothermal Therapy (PTT), IR 858 acts as a highly efficient transducer. Upon irradiation with an 858 nm NIR laser, the rigid molecular structure minimizes fluorescence emission, forcing the absorbed photon energy to dissipate via non-radiative vibrational decay. This generates localized hyperthermia (ΔT > 42 °C), inducing irreversible protein denaturation, membrane disruption, and subsequent apoptosis in targeted breast, prostate, or colon cancer cells [3].



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Mechanism of action for IR 858 in targeted photothermal therapy (PTT) applications.

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Conclusion

The melting point and decomposition temperature of solid **Infrared Absorber 858** (> 300 °C) are foundational to its versatility. By leveraging its rigid benzo[cd]indole structure and stable tetrafluoroborate counterion, scientists can deploy IR 858 in environments that would rapidly destroy standard cyanine dyes. Whether utilized to protect industrial polymers from environmental degradation or engineered into targeted nanocarriers for oncological photothermal therapy, IR 858 represents a critical intersection of thermal resilience and precise optical functionality.

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